

Application Notes and Protocols for SNAP5089 in In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: SNAP5089

Cat. No.: B10774491

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Introduction

SNAP5089 is a potent and highly selective antagonist of the α 1A adrenergic receptor (α 1A-AR), a member of the G protein-coupled receptor (GPCR) superfamily.[1] It exhibits a 10- to 100-fold higher affinity for the α 1A subtype over the α 1B and α 1D subtypes.[1] Unlike some related compounds, **SNAP5089**, a niguldipine analog, does not block calcium channels, making it a specific tool for investigating α 1A-AR mediated signaling pathways.[1] These application notes provide detailed protocols for utilizing **SNAP5089** in common in vitro cell-based assays to characterize its antagonist activity and downstream cellular effects.

Mechanism of Action

SNAP5089 acts as a competitive antagonist at the α 1A-adrenergic receptor. This receptor primarily couples to the Gq/11 family of G-proteins. Upon activation by endogenous agonists like norepinephrine and epinephrine, the α 1A-AR initiates a signaling cascade involving the activation of phospholipase C (PLC). PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC). The elevated intracellular Ca^{2+} and PKC activation lead to various cellular responses, including smooth muscle contraction and proliferation. **SNAP5089** blocks the initial binding of agonists to the α 1A-AR, thereby inhibiting this entire downstream signaling pathway.

Data Presentation

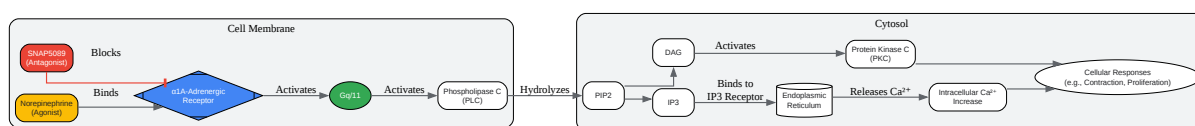
The following table summarizes the reported antagonist affinity of **SNAP5089** for the α 1A-adrenergic receptor.

Compound	Parameter	Value	Organism/Tissue	Reference
SNAP5089	pKb	10.0	Rabbit Bladder Neck	[1]

Note: The pKb value was determined by Schild regression analysis. The original source mentions that deviations from the unit Schild regression slope question the robustness of this particular data point.[1]

Mandatory Visualizations

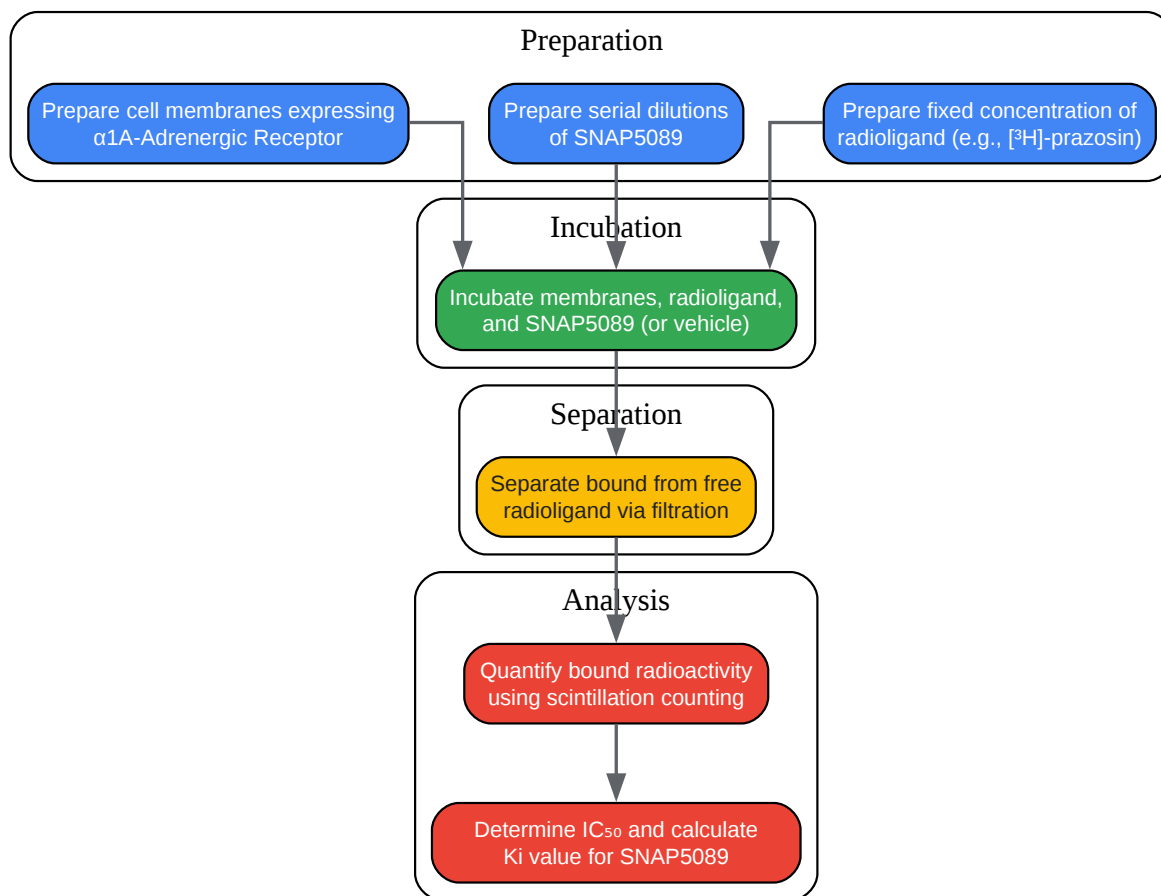
Signaling Pathway of the α 1A-Adrenergic Receptor and Inhibition by SNAP5089



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Caption: α 1A-Adrenergic Receptor Signaling and **SNAP5089** Inhibition.

Experimental Workflow: Competitive Radioligand Binding Assay



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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